

Application Notes and Protocols for Excisanin B in Cell Culture

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Compound of Interest

Compound Name: *Excisanin B*

Cat. No.: *B15591852*

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Introduction

Excisanin B is a diterpenoid compound extracted from the herbs of *Isodon japonicus*.^{[1][2]} Like other related *Isodon* diterpenoids, it is investigated for its potential biological activities, including anti-inflammatory and anti-cancer properties. Research on similar compounds, such as Excisanin A, has shown potent anti-tumor activity through the inhibition of critical signaling pathways like AKT/PKB.^[3] These application notes provide detailed protocols for the preparation of **Excisanin B** stock solutions for use in cell culture and subsequent experimental applications to assess its biological effects.

Physicochemical Properties of Excisanin B

A summary of the key physicochemical properties of **Excisanin B** is provided below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₂ O ₆	[1][4]
Molecular Weight	392.49 g/mol	[1][2]
Appearance	Solid (typically a white crystalline solid)	
Solubility	Soluble in DMSO and Ethanol. Poorly soluble in water.	
IUPAC Name	(2,8,16-trihydroxy-5,5,9-trimethyl-14-methylidene-15-oxo-12-tetracyclo[11.2.1.0 ¹ , ¹⁰ .0 ⁴ , ⁹]hexadecanyl) acetate	[1]

Protocol 1: Preparation of Excisanin B Stock Solution

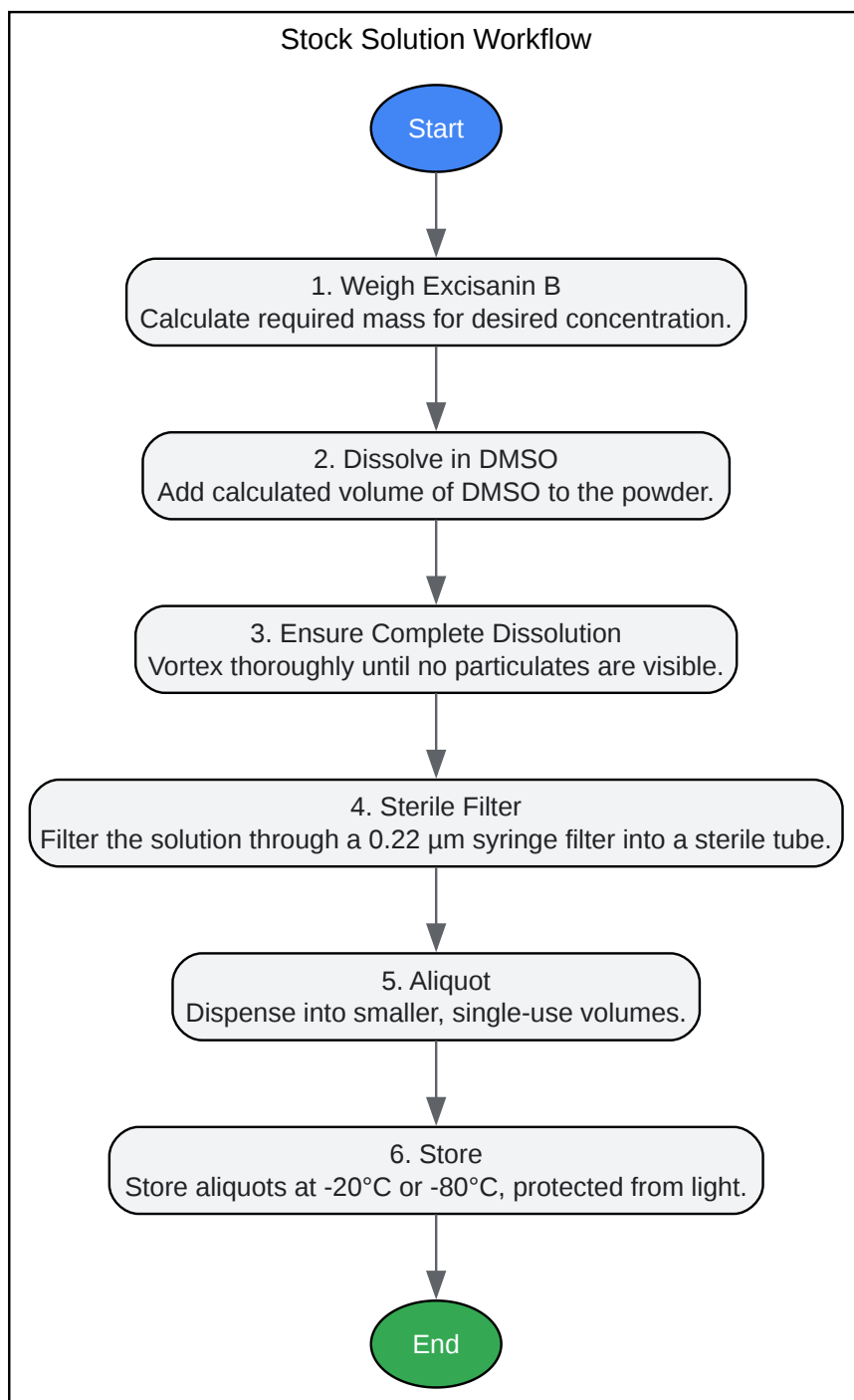
This protocol details the steps for preparing a concentrated stock solution of **Excisanin B**, which can be stored and diluted to working concentrations for various cell culture experiments. The use of a concentrated stock solution minimizes repetitive weighing of small quantities and reduces the potential for error.[5]

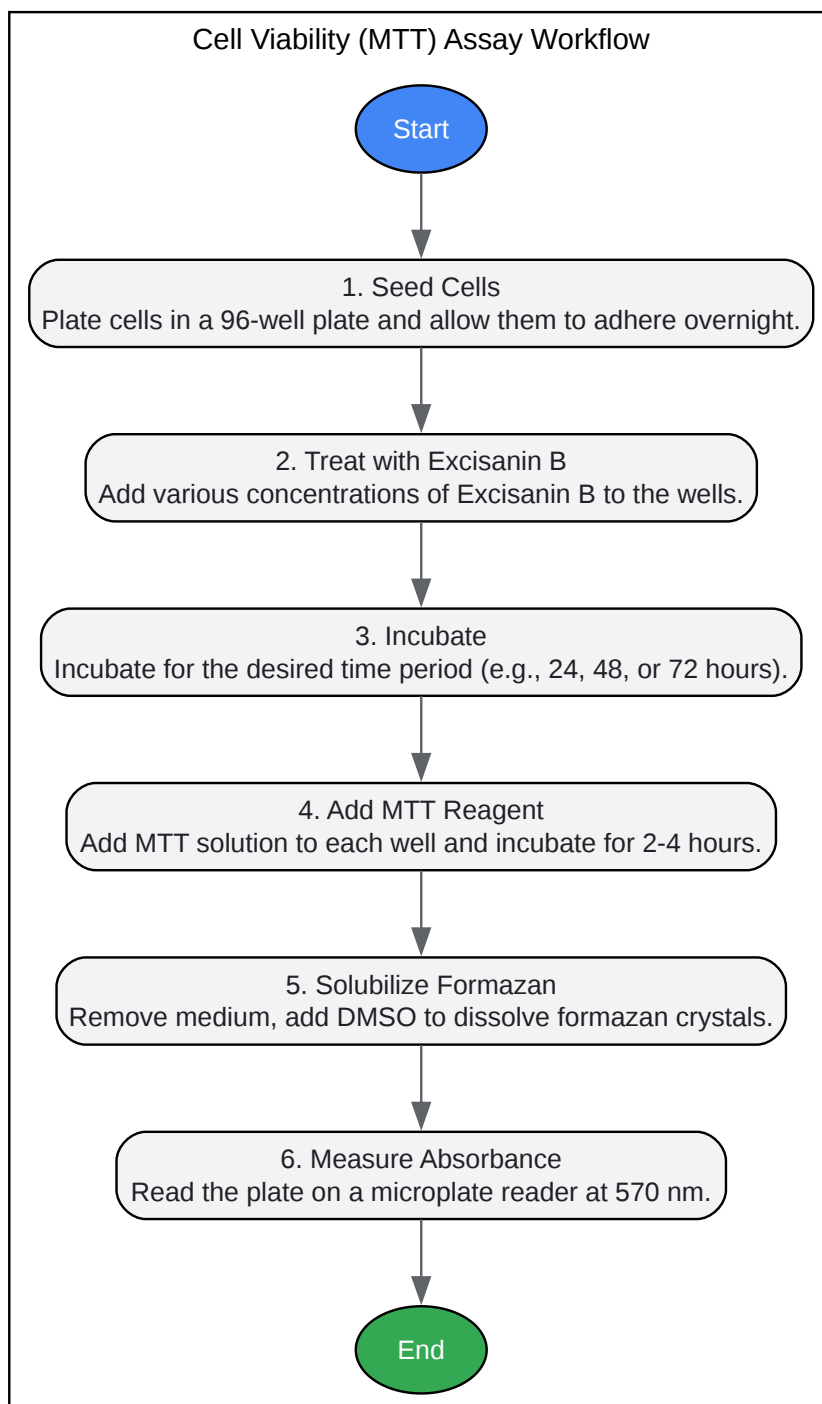
Materials and Equipment

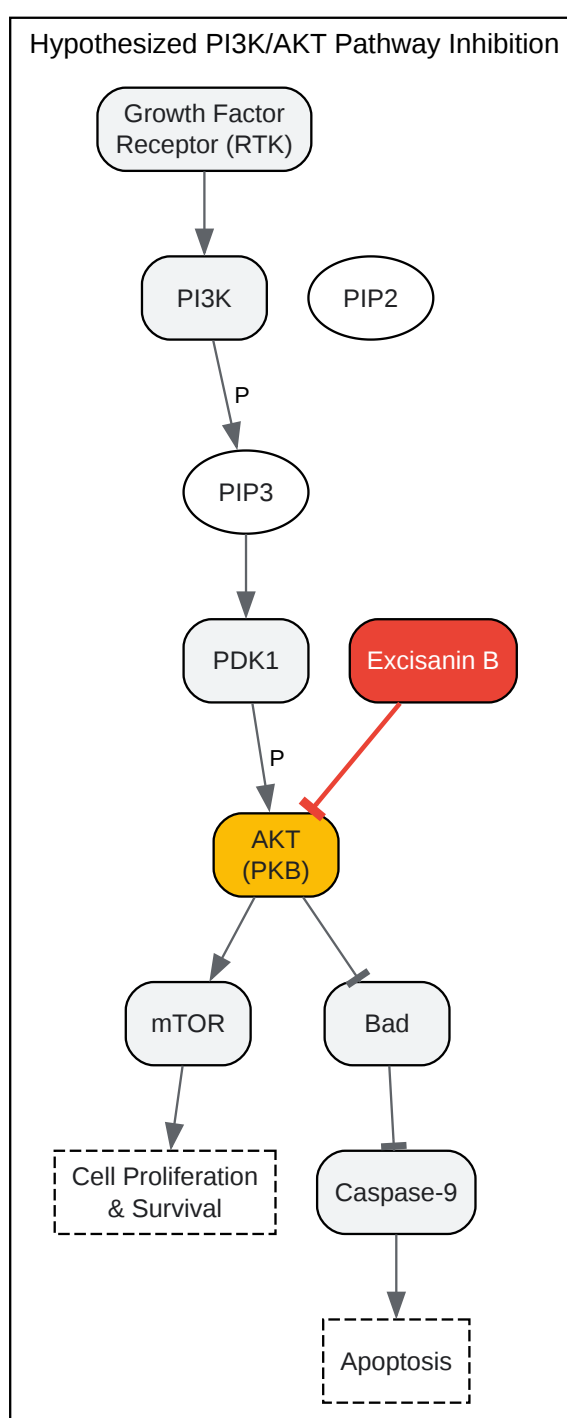
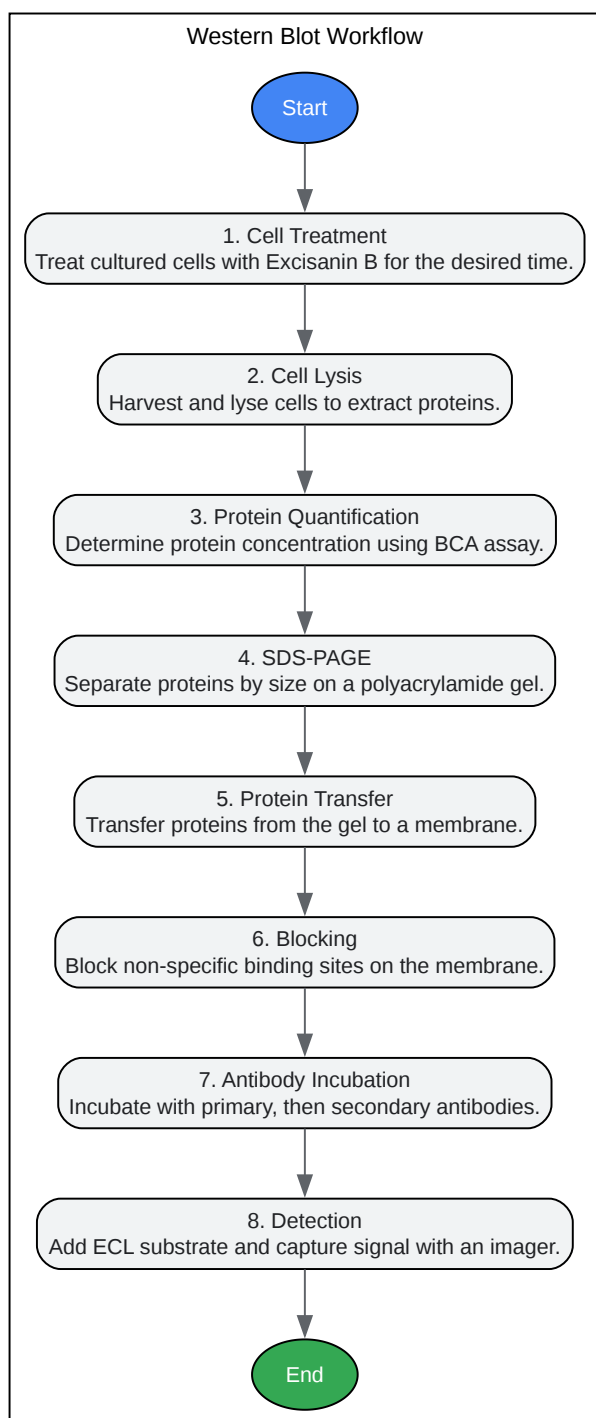
- **Excisanin B** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Sterile syringe filters (0.22 μm)
- Laminar flow hood or biological safety cabinet

Workflow for Stock Solution Preparation







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